

# (2,3-Dihydrobenzofuran-6-yl)methanol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (2,3-Dihydrobenzofuran-6-yl)methanol

Cat. No.: B150974

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This document provides a comprehensive overview of the safety and handling procedures for **(2,3-Dihydrobenzofuran-6-yl)methanol** (CAS RN: 1083168-69-7). The information herein is intended to support laboratory and manufacturing operations by outlining the known hazards, proper handling techniques, and emergency procedures associated with this compound.

## Chemical and Physical Properties

**(2,3-Dihydrobenzofuran-6-yl)methanol** is a solid organic compound with the molecular formula  $C_9H_{10}O_2$  and a molecular weight of 150.17 g/mol. [1][2][3] The following table summarizes its key physical and chemical properties.

Property	Value	Reference(s)
CAS Number	1083168-69-7	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][3]
Molecular Weight	150.17 g/mol	[2]
Physical Form	Solid	
Boiling Point	291.3 ± 9.0 °C (Predicted)	[2]
Density	1.217 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Storage Temperature	2-8°C	[2][3]

## Hazard Identification and Classification

**(2,3-Dihydrobenzofuran-6-yl)methanol** is classified as harmful if swallowed. While specific toxicity data for this compound is limited, a safety data sheet for the related compound 2,3-Dihydrobenzofuran-6-ol indicates potential for skin irritation, serious eye irritation, and respiratory tract irritation.[4]

GHS Hazard Classification:

Classification	Code	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302	GHS07	Warning

Data sourced from Sigma-Aldrich safety information.

## Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure risk.

### 3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the specific laboratory or manufacturing procedure. The following table provides general PPE

recommendations.

Protection Type	Recommended Equipment	Reference(s)
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is a risk.	<a href="#">[4]</a> <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dusts are generated, a NIOSH-approved particulate respirator may be necessary.	<a href="#">[5]</a>

### 3.2. Engineering Controls

Work with **(2,3-Dihydrobenzofuran-6-yl)methanol** should be conducted in a well-ventilated area.[\[4\]](#)[\[5\]](#) A chemical fume hood is recommended for procedures that may generate dust or aerosols.

### 3.3. Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[5\]](#) Recommended storage temperature is between 2-8°C.[\[2\]](#)[\[3\]](#)

## Experimental Protocols: Spill and Exposure Response

The following protocols are based on general best practices for handling chemicals with similar hazard profiles.

#### 4.1. Accidental Release Measures

In the event of a spill:

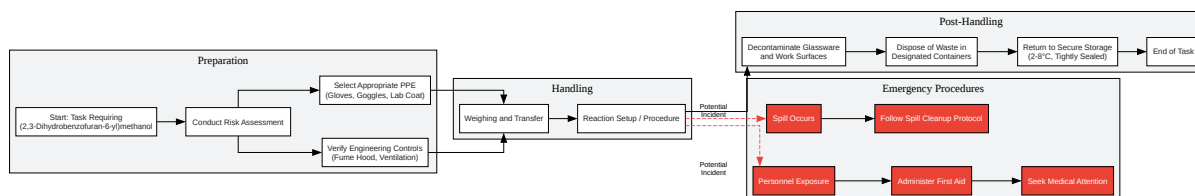
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if dust is present.
- Absorb liquid spills with an inert material (e.g., vermiculite, sand). For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Collect the spilled material and contaminated absorbent into a sealed container for proper disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

#### 4.2. First Aid Measures

Exposure Route	First Aid Protocol	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	<a href="#">[4]</a> <a href="#">[5]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.	<a href="#">[5]</a>
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	<a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[5]</a>

## Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of (2,3-Dihydrobenzofuran-6-yl)methanol.



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Caption: Workflow for the safe handling of **(2,3-Dihydrobenzofuran-6-yl)methanol**.

## Disposal Considerations

Dispose of **(2,3-Dihydrobenzofuran-6-yl)methanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or watercourses.[4]

## Toxicological Information

Detailed toxicological studies for **(2,3-Dihydrobenzofuran-6-yl)methanol** are not readily available in the public domain. The primary known hazard is acute oral toxicity. Chronic exposure effects have not been determined. The toxicity of methanol, a related chemical, can cause central nervous system depression, metabolic acidosis, and ocular toxicity, which may lead to blindness.[8][9] While not directly applicable, this information underscores the importance of minimizing exposure to related chemical structures.

## Conclusion

**(2,3-Dihydrobenzofuran-6-yl)methanol** is a chemical intermediate that requires careful handling due to its potential for acute oral toxicity and likely irritation to the skin, eyes, and respiratory system. Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment and engineering controls, is essential for maintaining a safe working environment. A thorough risk assessment should always precede any new or modified procedure involving this compound.

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